analytical techniques for characterizing VH032-cyclopropane-F PROTACs

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Compound of Interest

Compound Name:	*VH032-cyclopropane-F*
CAS No.:	*2306193-99-5*
Cat. No.:	*B610085*

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Analytical Characterization of VH032-Cyclopropane-F PROTACs

Application Note & Technical Guide

Introduction: The Fluorine Advantage in VHL Ligand Design

The optimization of Von Hippel-Lindau (VHL) ligands has evolved from the native hydroxyproline (Hyp) peptide to the standard VH032 small molecule. A critical advancement in this lineage is the introduction of fluorinated cyclopropane moieties (e.g., VH101 derivatives or specific fluoro-cyclopropyl linkers).

These "**VH032-cyclopropane-F**" motifs serve a dual purpose in PROTAC design:

- Thermodynamic Pre-organization: The cyclopropane ring rigidifies the ligand backbone, while the fluorine atom (via the gauche effect or dipole interactions) locks the amide bond

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into the bioactive anti-conformation. This reduces the entropic penalty upon binding to VHL. [1]

- Analytical Visibility: The

  F nucleus acts as a sensitive, background-free NMR probe. Unlike bulky fluorophores used in FP or TR-FRET, the fluorine atom is intrinsic to the pharmacophore, allowing for the direct observation of binding states without steric perturbation.

This guide details the analytical protocols required to characterize these specific PROTACs, prioritizing

F NMR as a primary tool for ternary complex quantification, supported by orthogonal SPR and cellular assays.

Chemical Verification & Conformational Analysis

Before biological testing, the stereochemical integrity of the fluoro-cyclopropyl group must be validated. The biological activity is strictly dependent on the

or equivalent absolute configuration that fits the VHL LHS pocket.

Protocol A: F NMR Structural Validation

Objective: Confirm chemical purity and the distinct chemical shift signature of the free PROTAC.

Materials:

- Instrument: 500 MHz (or higher) NMR spectrometer equipped with a cryoprobe optimized for fluorine detection.
- Solvent: DMSO-

  (standard) or

  buffered with 50 mM phosphate (pH 7.4) if solubility permits.
- Internal Standard:

  -trifluorotoluene (TFT) or fluorobenzene (sealed capillary).

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Step-by-Step Methodology:

- Sample Preparation: Dissolve the PROTAC to a final concentration of 50–100

  M.

- Pulse Sequence: Use a standard proton-decoupled fluorine sequence (zgf1g or equivalent) to eliminate

  H-

  F J-coupling splitting, simplifying the peak to a singlet.

- Acquisition:
  - Spectral Width: 200 ppm (typically -50 to -250 ppm).
  - Relaxation Delay (

    ): Set to

    (typically 2–5 seconds) for quantitative integration.
  - Scans: 128–512 scans depending on concentration.
- Analysis:
  - The fluoro-cyclopropyl signal typically appears between -170 and -220 ppm.
  - Quality Control: The presence of minor peaks adjacent to the main signal indicates diastereomeric impurities (e.g., cis-fluoro isomers) or rotamers. Integration of the main peak vs. impurities must yield >95% purity.

Ternary Complex Dynamics: The F "Spy" Assay

This is the critical protocol for **VH032-cyclopropane-F** PROTACs. It measures the Cooperativity Factor (

), which defines whether the PROTAC promotes a positive interaction between VHL and the Protein of Interest (POI).

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Theory of Cooperativity

- : Positive cooperativity (stable ternary complex).
- : Negative cooperativity (steric clash).

Protocol B: F NMR Displacement/Binding Assay

Objective: Quantify the population of Free, Binary (VHL-bound), and Ternary (VHL-PROTAC-POI) species.

Experimental Workflow:

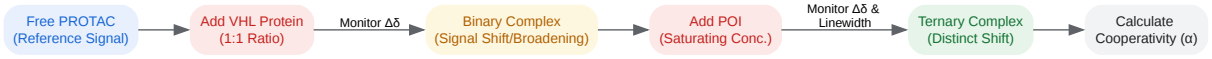

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Figure 1: Step-wise formation of the ternary complex monitored by

F NMR.

Detailed Methodology:

- Buffer Preparation: 50 mM Tris-HCl (pH 7.4), 100 mM NaCl, 1 mM TCEP, 10%

  . Note: Avoid BSA as it causes background broadening.
- Step 1: Free Ligand Reference:
  - Prepare 50

    M PROTAC solution.
  - Record

    F spectrum. Note chemical shift (

).

- Step 2: Binary Complex Formation:
  - Titrate recombinant VHL (VCB complex: VHL-ElonginC-ElonginB) into the PROTAC solution until 1:1 stoichiometry is reached.
  - Record spectrum. The peak will shift (

) and broaden significantly due to the slow tumbling of the protein complex.
  - QC Check: If the signal disappears completely (exchange broadening), lower the magnetic field strength or increase temperature (e.g., to 298K or 310K) to enter the fast-exchange regime.
- Step 3: Ternary Complex Formation:
  - Add the Target Protein (POI) to the Binary mixture (up to 2:1 molar excess).
  - Record spectrum.
  - Interpretation: A new perturbation in chemical shift (

) or further line broadening indicates the formation of the ternary species.
- Data Analysis:
  - Use the chemical shift perturbation (CSP) to calculate the fraction bound.
  - Fit the titration data to a quadratic binding equation to extract

    .

Kinetic Profiling via Surface Plasmon Resonance (SPR)

While NMR provides structural resolution, SPR provides the kinetic rates (

,

) essential for understanding the "residence time" of the ternary complex.

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Protocol C: SPR Cycle Kinetics

Objective: Determine if the "cyclopropane-F" modification improves the lifetime of the ternary complex compared to standard VH032.

Materials:

- Instrument: Biacore 8K or T200.
- Chip: CM5 (Carboxymethyl dextran) or Streptavidin (SA) chip.

Methodology (Inverted Setup): Standard PROTAC SPR often fails when immobilizing the PROTAC. We immobilize the E3 ligase or POI.

- Immobilization:
  - Immobilize VHL (ligand) on the chip surface to ~1000 RU via amine coupling.
  - Alternative: Biotinylate VHL and capture on SA chip (prevents occlusion of the binding pocket).
- Binary Binding (Control):
  - Inject PROTAC (concentration series: 0 nM – 1

    M) over the VHL surface.
  - Calculate

    .
- Ternary Binding (The "Hook" Experiment):
  - Saturate the PROTAC binding sites by injecting a constant high concentration of PROTAC (e.g., 1

    M) continuously, or pre-incubate VHL on-chip with PROTAC.
  - Inject the POI (analyte) over this complex.

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- Data Processing:
  - Fit the sensorgrams to a 1:1 binding model (for Binary) or a Ternary model.
  - Key Metric: Look for a decrease in

    (slower dissociation) in the ternary setup compared to POI binding to PROTAC alone. This indicates positive cooperativity.

Parameter	Definition	Target Value for High Potency
(Binary)	Affinity of PROTAC to VHL	< 100 nM (Cyclopropane-F often < 50 nM)
	Dissociation Rate	< (Long residence time)
(Cooperativity)	Stability gain in ternary complex	> 1.0 (Ideal > 5.0)

Cellular Potency & Permeability[1][2]

The "cyclopropane-F" modification is often employed to improve cell permeability compared to the polar hydroxyproline.

Protocol D: NanoBRET Ternary Complex Assay (Live Cell)

Objective: Verify that the biophysical affinity translates to intracellular engagement.

Workflow:

- Transfection: HEK293 cells transfected with:
  - VHL-HaloTag (Acceptor).
  - POI-NanoLuc (Donor).

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- Treatment:
  - Add HaloTag-618 ligand (fluorescent acceptor).
  - Treat cells with PROTAC concentration series (0.1 nM – 10 M).
- Readout:
  - PROTAC induces proximity between VHL-HaloTag and POI-NanoLuc.
  - Measure BRET signal (Energy transfer from NanoLuc to HaloTag).
- Hook Effect Analysis:
  - Plot BRET signal vs. log[PROTAC].
  - Result: A bell-shaped curve is characteristic. The "cyclopropane-F" analog should show a left-shifted (higher potency) and potentially a higher amplitude (better) compared to non-optimized VH032.

Visualization of the Cooperativity Equilibrium

The following diagram illustrates the thermodynamic equilibrium that the analytical techniques above are measuring.

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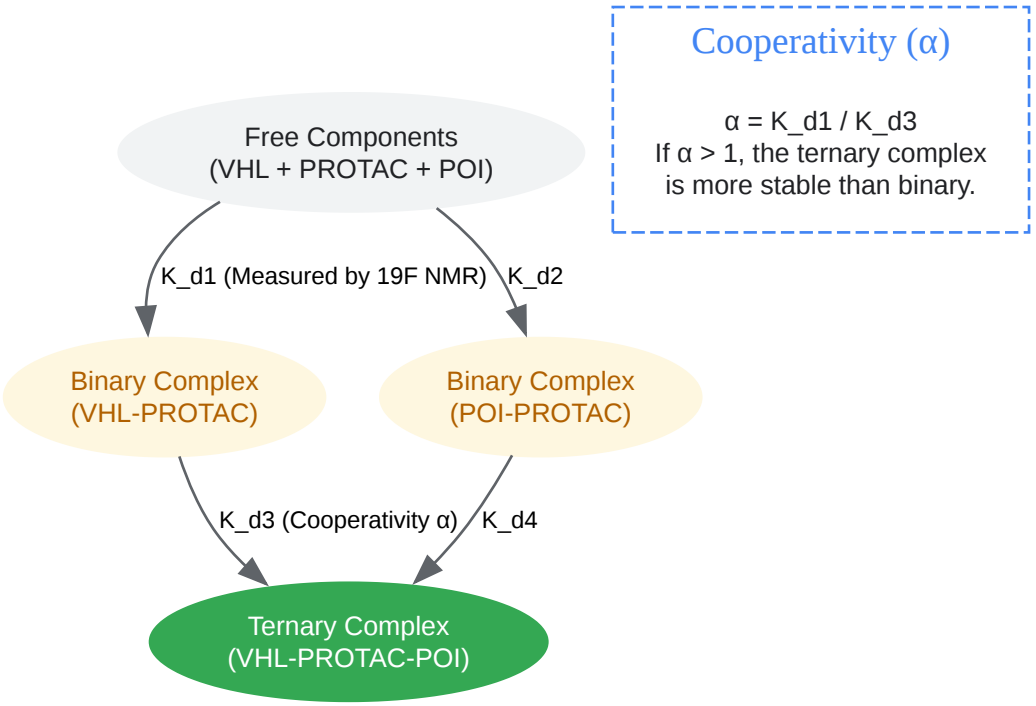

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Figure 2: Thermodynamic cycle of PROTAC ternary complex formation.

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